

The Biological Activity of Odonicin in Cancer Cells: A Technical Guide

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Compound of Interest

Compound Name: Odonicin

Cat. No.: B15596039

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Introduction

Odonicin, a diterpenoid compound isolated from the medicinal herb *Rabdosia rubescens*, has garnered significant attention in oncological research for its potent anti-tumor activities across a spectrum of cancer cell lines. This technical guide provides an in-depth overview of the biological activity of **Odonicin**, focusing on its molecular mechanisms of action, effects on cell signaling pathways, and quantitative efficacy. Detailed experimental protocols for key assays are provided to facilitate further research and drug development efforts.

Core Mechanisms of Action

Odonicin exerts its anticancer effects primarily through the induction of apoptosis, cell cycle arrest, and autophagy. These processes are orchestrated through the modulation of multiple intracellular signaling pathways critical for cancer cell proliferation, survival, and migration.

Quantitative Data Presentation

The cytotoxic and anti-proliferative effects of **Odonicin** have been quantified in numerous studies, with the half-maximal inhibitory concentration (IC50) being a key metric. The following table summarizes the reported IC50 values of **Odonicin** in various human cancer cell lines.

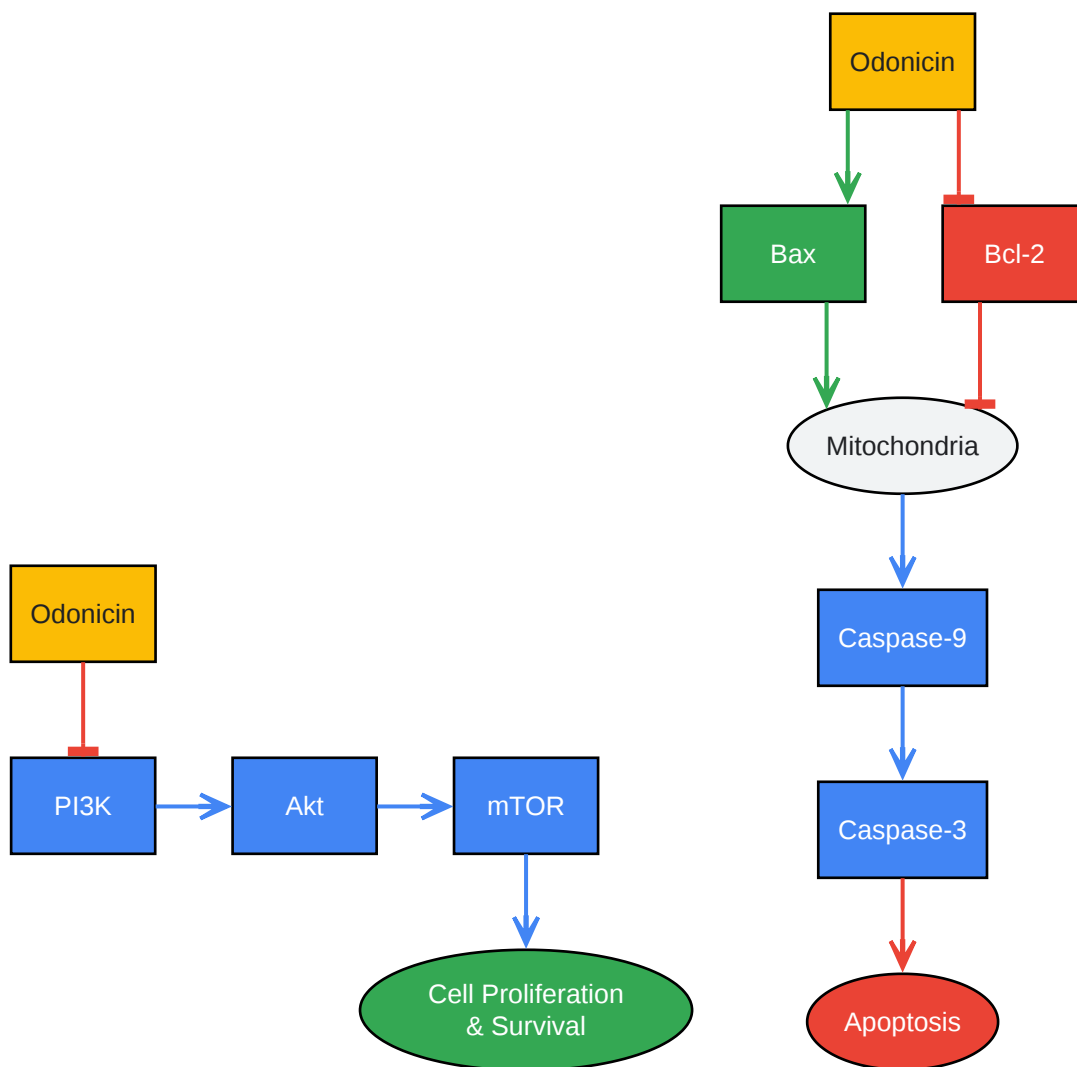
Cell Line	Cancer Type	IC50 (μM)	Incubation Time (h)	Assay
SGC-7901	Gastric Cancer	15.6	Not Specified	MTT
HepG2	Hepatocellular Carcinoma	38.86	24	MTT
HepG2	Hepatocellular Carcinoma	24.90	48	MTT
MCF-7	Breast Cancer	78.3	48	Not Specified
MCF-7	Breast Cancer	31.62	72	Not Specified

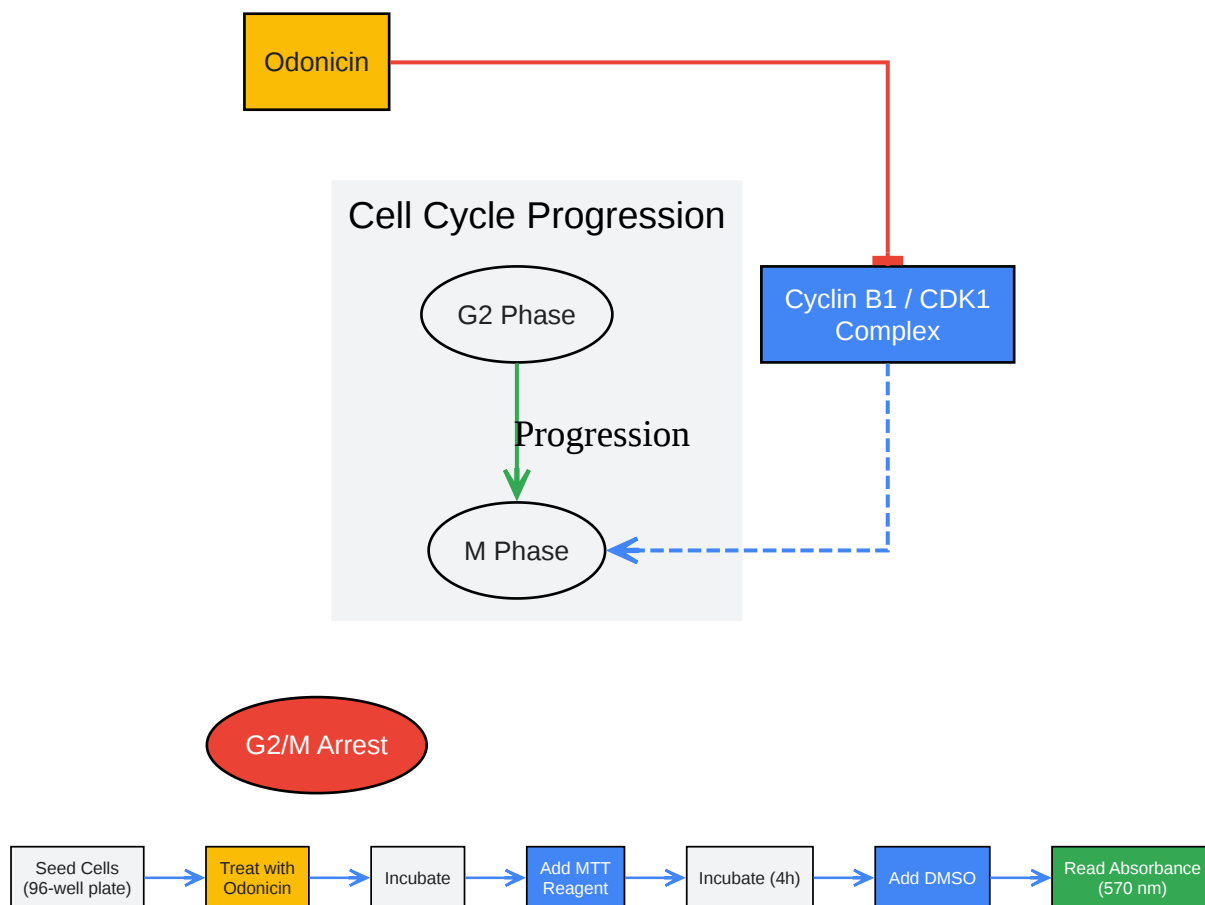
Key Signaling Pathways Modulated by Odonicin

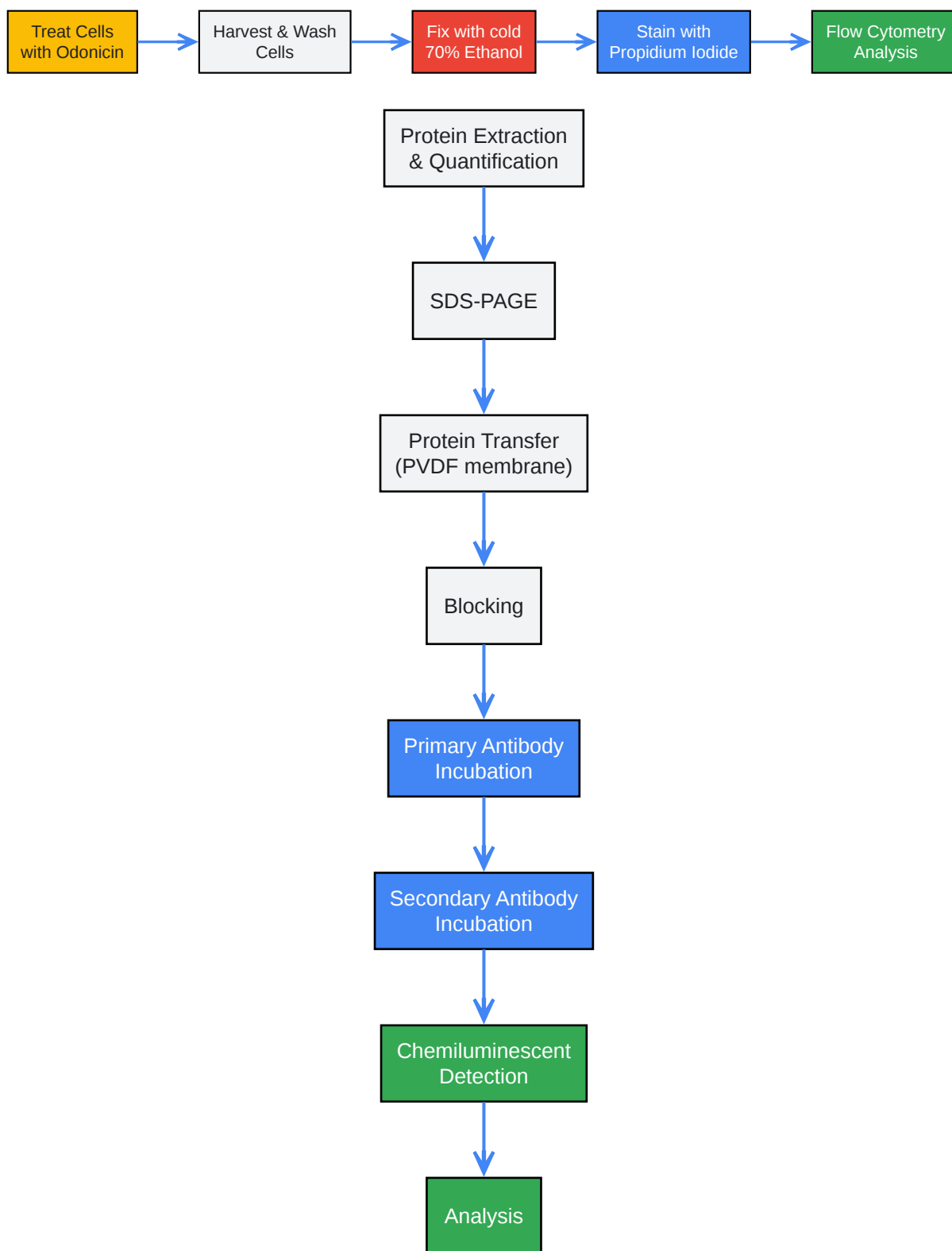
Odonicin's multifaceted anti-cancer activity stems from its ability to interfere with several critical signaling pathways that are often dysregulated in cancer.

PI3K/Akt/mTOR Signaling Pathway

The Phosphoinositide 3-kinase (PI3K)/Akt/mammalian target of rapamycin (mTOR) pathway is a crucial regulator of cell growth, proliferation, and survival. **Odonicin** has been shown to inhibit this pathway, leading to decreased cancer cell viability.^{[1][2][3][4]} Specifically, it can inhibit the phosphorylation of PI3K and Akt, thereby downregulating downstream effectors like mTOR.^{[2][4]}







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